

In-Depth Technical Guide: Vapor Pressure Curve of Hexafluoroisopropyl Methyl Ether

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Compound of Interest

Compound Name: Hexafluoroisopropyl methyl ether

Cat. No.: B150346

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the vapor pressure characteristics of **hexafluoroisopropyl methyl ether** (HFIPME), a fluorinated ether with growing applications in various scientific fields. This document summarizes key physical properties, presents available vapor pressure data, and details the experimental methodologies used to obtain these measurements.

Physical and Chemical Properties of Hexafluoroisopropyl Methyl Ether

Hexafluoroisopropyl methyl ether, also known as 1,1,1,3,3,3-hexafluoro-2-methoxypropane or HFE-356mmz, is a colorless liquid with the chemical formula $C_4H_4F_6O$.^[1] It is recognized for its unique combination of properties, including low viscosity, good thermal stability, and the ability to dissolve a wide range of substances. These characteristics make it a valuable solvent in organic synthesis, a medium for reactions, and a potential working fluid in Organic Rankine Cycles (ORC).^[1]

Table 1: Physical and Chemical Properties of **Hexafluoroisopropyl Methyl Ether**

Property	Value	Source
CAS Number	13171-18-1	[1]
Molecular Formula	C4H4F6O	[1]
Molecular Weight	182.06 g/mol	
Boiling Point	50 °C	
Density	1.39 g/mL	
Saturated Vapor Pressure (at 25°C)	360 hPa	Daikin Safety Data Sheet
Saturated Vapor Pressure (at 25°C)	909 mmHg (~1212 hPa)	CHENGDU FLUORINCHEM
Vapor Pressure Range	17.81 - 101.325 kPa (at 10 - 50.95°C)	ChemicalBook

Note on conflicting data: There are discrepancies in the reported vapor pressure values from different sources. The value of 360 hPa at 25°C from a Daikin safety data sheet is notably different from the 909 mmHg (~1212 hPa) reported by a chemical supplier. The data range from ChemicalBook provides a broader perspective. For rigorous scientific and development work, it is recommended to rely on peer-reviewed experimental data as presented in the following sections.

Experimental Determination of Vapor Pressure

The vapor pressure of a substance is a critical thermodynamic property that describes the pressure exerted by its vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature. Accurate determination of the vapor pressure curve is essential for process design, safety assessments, and understanding the environmental fate of a chemical.

Experimental Protocol: Acoustic-Microwave Resonance Technique for Thermophysical Properties

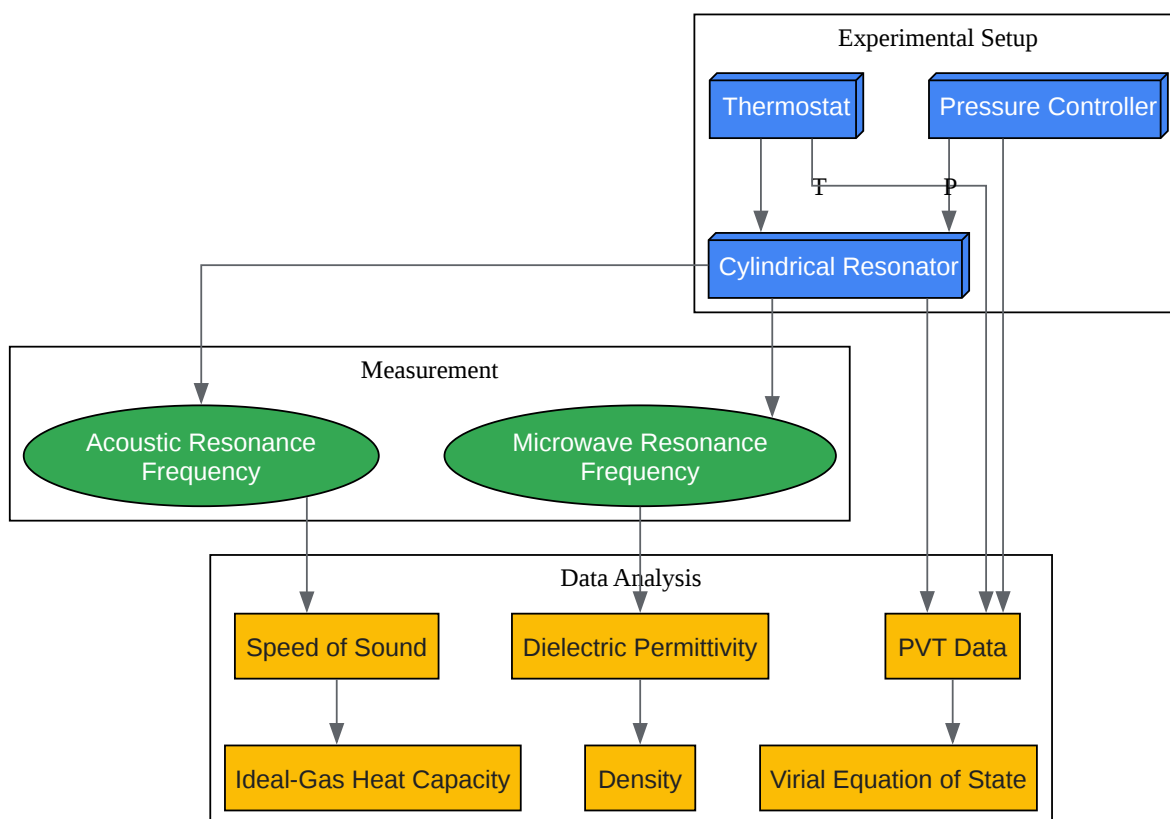
A recent study by Kano et al. (2021) investigated the thermophysical properties of **hexafluoroisopropyl methyl ether** in the vapor phase using a sophisticated acoustic-microwave resonance method. While this study did not directly report a vapor pressure curve, it provided crucial data on the pressure-volume-temperature (PVT) relationship, which is intrinsically linked to vapor pressure.

The experimental apparatus consisted of a cylindrical acoustic-microwave resonator. The core of the methodology is the simultaneous measurement of the resonance frequencies of acoustic and microwave modes within the cavity filled with the vapor of the substance under investigation.

Experimental Workflow:

- **Sample Preparation:** A sample of high-purity **hexafluoroisopropyl methyl ether** is introduced into the evacuated resonator.
- **Temperature and Pressure Control:** The temperature of the resonator is precisely controlled using a thermostat, and the pressure of the vapor is carefully regulated.
- **Resonance Frequency Measurement:**
 - **Acoustic Resonance:** The frequencies at which the acoustic waves resonate within the cylindrical cavity are measured. These frequencies are dependent on the speed of sound in the vapor.
 - **Microwave Resonance:** Simultaneously, the resonance frequencies of the microwaves within the same cavity are determined. These are related to the dielectric permittivity of the vapor.
- **Data Analysis:**
 - The speed of sound data is used to determine the ideal-gas heat capacity.
 - The dielectric permittivity data provides information on the molar polarizability, dipole moment, and density of the vapor.

- The pressure, volume (of the resonator), and temperature data are used to establish the PVT relationship of the vapor. This relationship is then compared to and fitted with a virial equation of state to describe the real gas behavior.



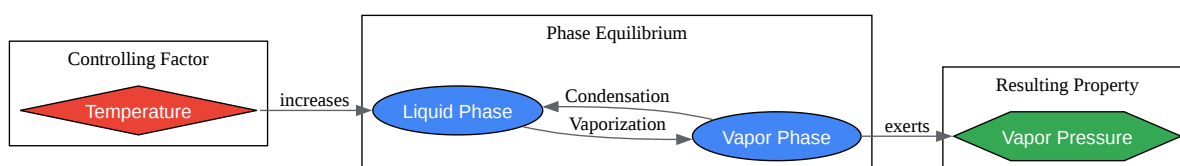
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Acoustic-Microwave Resonance Experimental Workflow

Vapor Pressure Data and Curve

The study by Kano et al. (2021) references the work of Chen et al. (2020) for the experimental pressure-volume-temperature (PVT) data and the corresponding virial equation of state for **hexafluoroisopropyl methyl ether**. This virial equation provides a mathematical description of the real gas behavior and can be used to calculate the vapor pressure at different temperatures.

While the raw data points for the vapor pressure curve are embedded within the PVT data of the Chen et al. study, a simplified representation of the relationship can be visualized. The vapor pressure of a liquid increases with temperature in a non-linear fashion.



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Temperature and Vapor Pressure Relationship

For precise data points to construct an accurate vapor pressure curve, consulting the original research paper by Chen et al. (Journal of Chemical & Engineering Data 2020, 65, 9, 4230–4235) is highly recommended.

Conclusion

This technical guide has provided an overview of the vapor pressure characteristics of **hexafluoroisopropyl methyl ether**. The presented data, particularly from peer-reviewed scientific literature, offers a reliable foundation for researchers and professionals in drug development and other scientific disciplines. The detailed experimental methodology highlights the rigorous approach required for obtaining accurate thermophysical data. For critical applications, it is imperative to refer to the primary research articles to access the complete datasets and detailed experimental uncertainties.

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References

- 1. Thermophysical Properties of 1,1,1,3,3,3-hexafluoro-2-methoxypropane (HFE-356mmz) in the Vapor Phase Measured by Using an Acoustic-Microwave Resonance Technique [mdpi.com]
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